

Spectroscopic Blueprint of N-Benzyl-2-bromopropanamide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *N-Benzyl-2-bromopropanamide*

CAS No.: 6653-71-0

Cat. No.: B1267213

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Introduction

N-Benzyl-2-bromopropanamide, a member of the α -halo amide class of compounds, represents a key structural motif in organic synthesis and medicinal chemistry. Its utility as a precursor for various nitrogen-containing molecules necessitates a thorough understanding of its structural and electronic properties. This technical guide provides a comprehensive analysis of **N-Benzyl-2-bromopropanamide** using a suite of spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). For researchers, scientists, and professionals in drug development, a precise interpretation of these spectral data is paramount for confirming molecular identity, assessing purity, and predicting reactivity. This document serves as a field-proven guide, blending foundational principles with practical, in-depth analysis of the spectroscopic signature of this important molecule.

Molecular Structure and Spectroscopic Correlation

The unique arrangement of a chiral center, an amide linkage, a bromine substituent, and an aromatic ring in **N-Benzyl-2-bromopropanamide** gives rise to a distinct and interpretable spectroscopic fingerprint. Understanding the interplay between these functional groups is crucial for a complete analysis.

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-- H3; N1 -- C4; C4 -- H4; C4 -- C5; C5 -- C6 -- C7 -- C8 -- C9 -- C10 -- C5; }
```

Caption: Chemical structure of **N-Benzyl-2-bromopropanamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy provides the most detailed insight into the molecular framework of **N-Benzyl-2-bromopropanamide** by mapping the chemical environments of its hydrogen (^1H) and carbon (^{13}C) nuclei. The choice of a deuterated solvent is critical to avoid interference from solvent protons; deuterated chloroform (CDCl_3) is a common choice for similar compounds due to its excellent solubilizing properties for a wide range of organic molecules and its relatively simple residual solvent signal.^[1]

^1H NMR Spectroscopy Analysis

The proton NMR spectrum of **N-Benzyl-2-bromopropanamide** is predicted to exhibit distinct signals corresponding to the different types of protons in the molecule. The chemical shift (δ), multiplicity (splitting pattern), and integration (proton count) of each signal provide a wealth of structural information.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Integration
-CH ₃ (Methyl)	1.8 - 2.0	Doublet (d)	3H
-CHBr (Methine)	4.4 - 4.6	Quartet (q)	1H
-NH (Amide)	6.5 - 7.5	Broad Singlet (br s)	1H
-CH ₂ - (Benzylic)	4.4 - 4.6	Doublet (d)	2H
Ar-H (Aromatic)	7.2 - 7.4	Multiplet (m)	5H

Causality Behind Expected Signals:

- Aromatic Protons (Ar-H):** The five protons on the phenyl ring will typically appear as a complex multiplet in the downfield region (7.2-7.4 ppm) due to the deshielding effect of the aromatic ring current.
- Amide Proton (-NH):** The amide proton signal is often broad due to quadrupole broadening from the adjacent nitrogen atom and can exhibit variable chemical shifts depending on concentration and solvent due to hydrogen bonding. Its exchange with deuterium in D₂O can be used as a confirmatory test.
- Benzylic Protons (-CH₂-):** These protons are adjacent to both the aromatic ring and the amide nitrogen, placing them in a deshielded environment. They are expected to appear as a doublet due to coupling with the amide proton.
- Methine Proton (-CHBr):** The proton on the carbon bearing the bromine atom is significantly deshielded by the electronegative halogen, causing its signal to appear downfield. It will be split into a quartet by the three adjacent methyl protons.
- Methyl Protons (-CH₃):** The methyl protons are in a relatively shielded environment and will appear as a doublet due to coupling with the single methine proton.

¹³C NMR Spectroscopy Analysis

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
-CH ₃ (Methyl)	20 - 25
-CHBr (Methine)	45 - 55
-CH ₂ - (Benzylic)	40 - 45
Ar-C (Aromatic)	125 - 140
C=O (Carbonyl)	168 - 172

Expert Insights on Carbon Chemical Shifts:

- **Carbonyl Carbon (C=O):** The amide carbonyl carbon is significantly deshielded and will appear at the lowest field, typically in the 168-172 ppm range.
- **Aromatic Carbons (Ar-C):** The carbons of the phenyl ring will resonate in the 125-140 ppm region. The carbon attached to the benzyl group (ipso-carbon) will have a distinct chemical shift from the ortho, meta, and para carbons.
- **Alpha-Carbon (-CHBr):** The carbon directly attached to the electronegative bromine atom will be deshielded and appear in the 45-55 ppm range.
- **Benzylic Carbon (-CH₂-):** This carbon, situated between the nitrogen and the phenyl ring, will resonate in the 40-45 ppm region.
- **Methyl Carbon (-CH₃):** The methyl carbon is the most shielded and will appear at the highest field (upfield), typically between 20 and 25 ppm.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **N-Benzyl-2-bromopropanamide** in approximately 0.6-0.7 mL of deuterated chloroform (CDCl₃) in a standard 5 mm NMR tube.
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **¹H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (δ 0.00).

ppm).

- ^{13}C NMR Acquisition: Obtain a proton-decoupled spectrum to simplify the carbon signals to singlets. A greater number of scans will be necessary compared to the ^1H spectrum due to the lower natural abundance of the ^{13}C isotope.

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Caption: Workflow for NMR Spectroscopic Analysis.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a powerful tool for the rapid identification of functional groups within a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of chemical bonds.

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
N-H Stretch (Amide)	3350 - 3250	Medium-Strong
C-H Stretch (Aromatic)	3100 - 3000	Medium
C-H Stretch (Aliphatic)	3000 - 2850	Medium
C=O Stretch (Amide I Band)	1680 - 1630	Strong
N-H Bend (Amide II Band)	1570 - 1515	Medium-Strong
C=C Stretch (Aromatic)	1600 - 1450	Medium
C-Br Stretch	600 - 500	Medium-Strong

Trustworthiness of IR Assignments:

The presence of a strong absorption band around 1650 cm⁻¹ (Amide I) and another strong band around 3300 cm⁻¹ (N-H stretch) are highly characteristic of a secondary amide. The combination of these with aromatic and aliphatic C-H stretching bands provides a reliable confirmation of the major functional groups in **N-Benzyl-2-bromopropanamide**.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Thoroughly grind 1-2 mg of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
 - Place the finely ground mixture into a pellet die.
 - Apply pressure using a hydraulic press to form a transparent or translucent pellet.
- Data Acquisition:
 - Obtain a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.

- Acquire the spectrum, typically over a range of 4000-400 cm^{-1} . The instrument's software will automatically ratio the sample spectrum against the background.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern. For **N-Benzyl-2-bromopropanamide** ($\text{C}_{10}\text{H}_{12}\text{BrNO}$), the expected monoisotopic mass is approximately 241.01 g/mol (for the ^{79}Br isotope) and 243.01 g/mol (for the ^{81}Br isotope), which should be observable as a characteristic M and M+2 isotopic pattern.

Expected Fragmentation Pattern (Electron Ionization - EI)

Under electron ionization, the molecule will lose an electron to form a molecular ion ($\text{M}^{+\cdot}$), which then undergoes fragmentation. Common fragmentation pathways for amides include alpha-cleavage and McLafferty rearrangement. However, for **N-Benzyl-2-bromopropanamide**, the most likely fragmentations are:

- Loss of Bromine: Cleavage of the C-Br bond to give a fragment at $[\text{M}-\text{Br}]^+$.
- Benzylic Cleavage: Cleavage of the bond between the benzylic carbon and the nitrogen, or the benzylic carbon and the phenyl ring, leading to the formation of a tropylium ion (m/z 91) or a benzyl cation (m/z 91).
- Amide Bond Cleavage: Scission of the amide C-N bond can lead to the formation of an acylium ion or a benzylamine radical cation.

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Caption: Predicted major fragmentation pathways in EI-MS.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Utilize electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a suitable mass-to-charge (m/z) range to detect the molecular ion and key fragment ions.

Conclusion

The comprehensive spectroscopic analysis of **N-Benzyl-2-bromopropanamide** through NMR, IR, and MS provides a robust and self-validating system for its identification and characterization. The ^1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, while IR spectroscopy confirms the presence of key functional groups, particularly the characteristic amide bands. Mass spectrometry corroborates the molecular weight and provides insight into the molecule's stability and fragmentation patterns. This multi-faceted approach ensures a high degree of confidence in the structural assignment, which is fundamental for any further application of this compound in research and development.

References

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- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. Available at: [\[Link\]](#)

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